

Sodium Imidazole: Identified Hazards and Basic Information

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Sodium Imidazole

CAS No.: 5587-42-8

Cat. No.: S1532962

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Based on the search results, the following hazard information and basic properties were found:

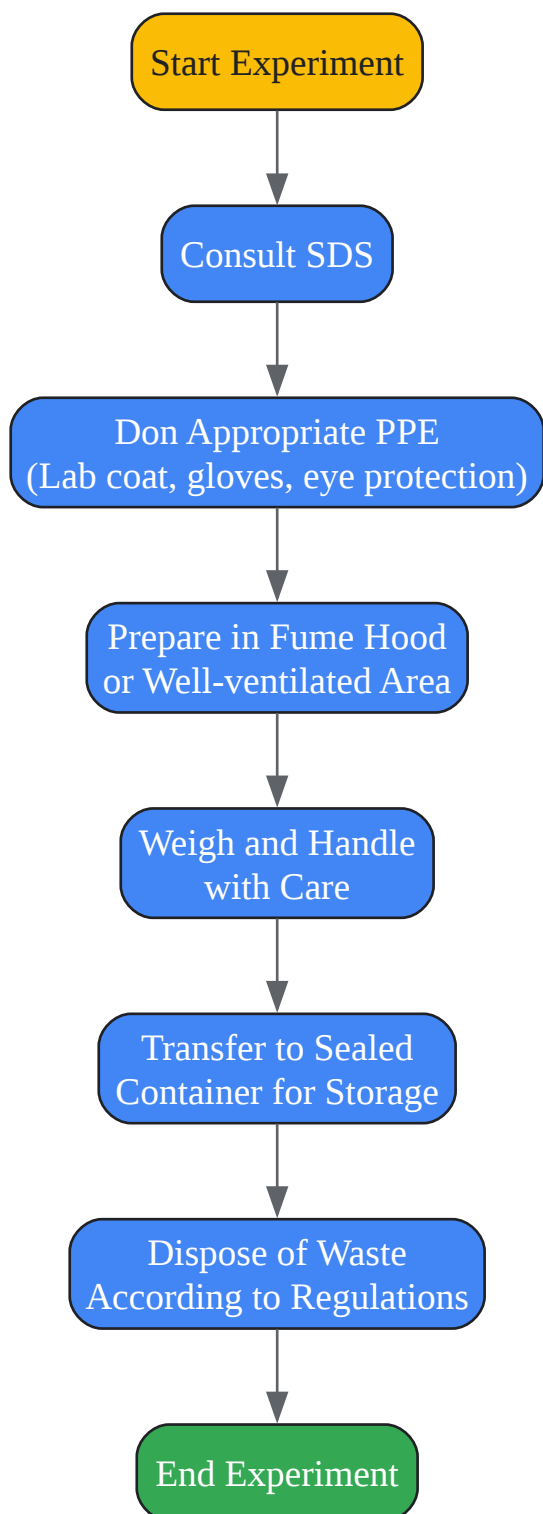
Property / Hazard	Description
CAS Registry Number	5587-42-8 [1]
Molecular Formula	$C_3H_3N_2Na$ [1]
GHS Hazard Statements	H302, H314, H360D [2]

| **Hazard Description** | **H302:** Harmful if swallowed. **H314:** Causes severe skin burns and eye damage. **H360D:** May harm an unborn child [2]. | | **Recommended Precautions** | P263, P270, P280, P301+P310, P305+P351+P338, P308+P313 [2] |

The precautionary statements recommend avoiding contact during pregnancy/breastfeeding (P270), not breathing dust (P280), and specific first-aid measures for ingestion (P301+P310) and contact with eyes (P305+P351+P338) [2].

Experimental Workflow for Safe Handling

The diagram below outlines a general workflow for handling hazardous chemicals like **sodium imidazole**, based on standard laboratory safety practices.



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Frequently Asked Questions

- **What is the recommended storage condition for sodium imidazole?** The search results do not provide specific storage guidelines for **sodium imidazole**. A complete Safety Data Sheet (SDS) should be consulted for this critical information, which typically includes requirements for temperature, humidity, and incompatible materials.
- **What should I do in case of a sodium imidazole spill?** General procedures for corrosive solids (P280) should be followed. This includes wearing protective equipment, isolating the area, and using appropriate absorbent materials. The specific spill cleanup procedure should be detailed in the SDS.
- **Is sodium imidazole compatible with common laboratory solvents?** No information on chemical compatibility was found in the search results. The SDS should be referenced for a list of incompatible substances and required storage conditions.

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References

1. SDS of Sodium , imidazole , CAS... - chemBlink Safety Data Sheets [chemblink.com]
2. - Wikipedia Imidazole [en.wikipedia.org]

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[<https://www.smolecule.com/products/b1532962#sodium-imidazole-handling-storage-guidelines>]

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